

In-Depth Technical Guide: Methyl 2-(bromomethyl)-5-fluorobenzoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl 2-(bromomethyl)-5-fluorobenzoate

Cat. No.: B144643

[Get Quote](#)

CAS Number: 138786-65-9

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Methyl 2-(bromomethyl)-5-fluorobenzoate**, a key intermediate in pharmaceutical synthesis. The document details its chemical and physical properties, safety information, a representative synthesis protocol, and its significant application in the development of therapeutic agents.

Chemical and Physical Properties

Methyl 2-(bromomethyl)-5-fluorobenzoate is a halogenated aromatic ester. The presence of the bromomethyl group makes it a reactive building block in organic synthesis, particularly for the alkylation of various nucleophiles. The fluorine atom can enhance the metabolic stability and binding affinity of derivative compounds in drug discovery applications.

Property	Value	Source(s)
CAS Number	138786-65-9	[ChemScene, Cenmed, ChemicalBook]
Molecular Formula	C ₉ H ₈ BrFO ₂	[ChemScene]
Molecular Weight	247.06 g/mol	[ChemScene]
Boiling Point (Predicted)	306.1 ± 37.0 °C at 760 mmHg	[ChemicalBook]
Density (Predicted)	1.534 ± 0.06 g/cm ³	[ChemicalBook]
Refractive Index (Predicted)	1.542	[MOLBASE]
Flash Point (Predicted)	138.9 °C	[MOLBASE]
SMILES	O=C(OC)C1=CC(F)=CC=CC1C Br	[ChemScene]
InChI Key	MWSNENBHAODEGV- UHFFFAOYSA-N	[Ambeed.com]

Safety and Handling

Methyl 2-(bromomethyl)-5-fluorobenzoate is classified as a hazardous substance.

Appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated fume hood.

GHS Pictograms:

Storage: Store in a cool, dry, and well-ventilated area under an inert atmosphere (nitrogen or argon) at 2-8°C. [ChemicalBook]

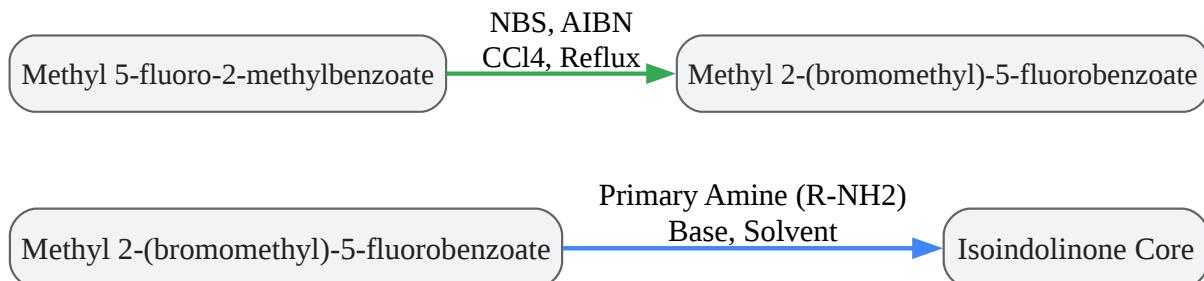
Experimental Protocols

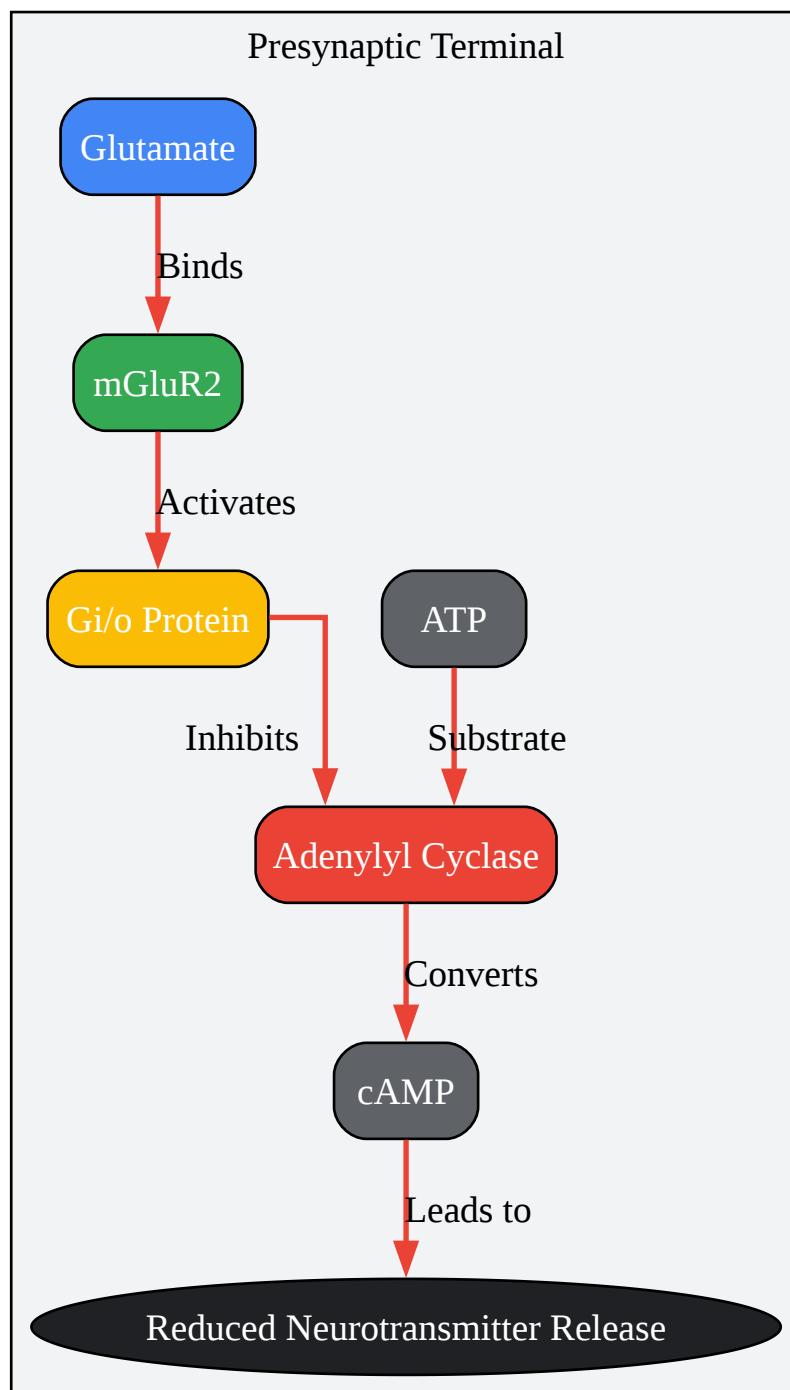
Synthesis of Methyl 2-(bromomethyl)-5-fluorobenzoate

A common method for the synthesis of **Methyl 2-(bromomethyl)-5-fluorobenzoate** involves the radical bromination of the corresponding methyl-substituted precursor, Methyl 5-fluoro-2-

methylbenzoate.

Reaction Scheme:





[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [In-Depth Technical Guide: Methyl 2-(bromomethyl)-5-fluorobenzoate]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b144643#methyl-2-bromomethyl-5-fluorobenzoate-cas-number\]](https://www.benchchem.com/product/b144643#methyl-2-bromomethyl-5-fluorobenzoate-cas-number)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com